

The Role of Dynamin IN-2 in Clathrin-Mediated Endocytosis: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Clathrin-mediated endocytosis (CME) is a fundamental cellular process responsible for the internalization of a wide array of molecules from the extracellular environment and the regulation of plasma membrane protein composition. This intricate process involves the coordinated action of numerous proteins, with the large GTPase dynamin playing a critical role in the final scission step of vesicle formation. The development of small molecule inhibitors targeting dynamin has been instrumental in dissecting the molecular mechanisms of CME and exploring its therapeutic potential. This technical guide focuses on Dynamin IN-2, a potent inhibitor of dynamin, providing a comprehensive overview of its function, quantitative data on its activity, and detailed experimental protocols for its characterization. It is important to note that the compound of interest, initially referred to as "Dynamin IN-1," is more accurately identified in scientific literature and chemical databases as Dynamin IN-2. This guide will proceed with the correct nomenclature.

Dynamin IN-2 is a synthetic, cell-permeable small molecule that has been identified as a potent inhibitor of dynamin's GTPase activity. Its chemical structure is based on a carbazole scaffold, and it is an analog of Wiskostatin, a known inhibitor of N-WASP and, as more recently discovered, an off-target inhibitor of dynamin. Understanding the precise mechanism and effects of Dynamin IN-2 is crucial for its application as a research tool and for its potential development in therapeutic contexts where modulation of endocytosis is desired.





Quantitative Data on Dynamin IN-2 Inhibition

The inhibitory activity of Dynamin IN-2 has been quantified in both biochemical and cell-based assays. The following table summarizes the key inhibitory concentrations (IC50) that define its potency against its primary target and its functional effect on the cellular process of clathrin-mediated endocytosis.

Assay	Target/Process	IC50 Value (μM)	Reference
In vitro GTPase Assay	Dynamin I GTPase Activity	1.0	[1]
Cell-Based Assay	Clathrin-Mediated Endocytosis (Transferrin Uptake)	9.5	[1]

Mechanism of Action

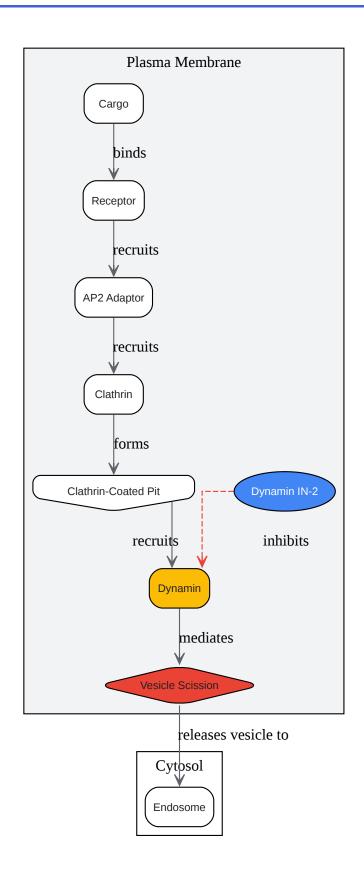
Dynamin IN-2, being a Wiskostatin analog with a carbazole scaffold, is believed to exert its inhibitory effect on dynamin through direct interaction with the protein, thereby modulating its enzymatic function. While the precise binding site and conformational changes induced by Dynamin IN-2 have not been definitively elucidated, the inhibitory action on the GTPase activity of dynamin is a key aspect of its mechanism. Dynamin's GTPase domain is essential for the conformational changes required for membrane fission. By inhibiting GTP hydrolysis, Dynamin IN-2 likely traps dynamin in a state that is incompatible with the scission of the clathrin-coated pit from the plasma membrane, thus arresting endocytosis.

The off-target effects of the parent compound, Wiskostatin, on cellular ATP levels highlight the importance of careful experimental design and the use of appropriate controls when utilizing carbazole-based inhibitors. While the specific off-target profile of Dynamin IN-2 has not been extensively characterized, researchers should be mindful of potential effects beyond dynamin inhibition.

Signaling Pathway and Experimental Workflow

To visualize the role of Dynamin IN-2 in the context of clathrin-mediated endocytosis and the experimental approach to its characterization, the following diagrams are provided.

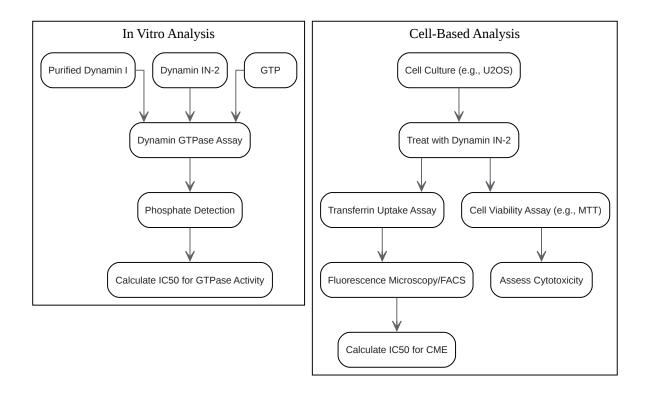


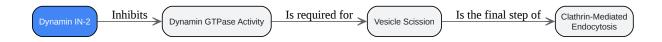


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Caption: Clathrin-Mediated Endocytosis Pathway and the point of inhibition by Dynamin IN-2.







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References

1. researchgate.net [researchgate.net]







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